

"physical and chemical properties of cetyl acrylate"

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Compound of Interest

Compound Name: Hexadecyl acrylate

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An In-depth Technical Guide to the Physical and Chemical Properties of Cetyl Acrylate

Introduction

Cetyl acrylate, also known as **hexadecyl acrylate**, is an ester of acrylic acid and cetyl alcohol. [1][2][3] As a long-chain acrylate monomer, it is utilized in the synthesis of polymers for various applications, including coatings, adhesives, and as a component in drug delivery systems. Its long alkyl chain imparts unique properties such as hydrophobicity and a waxy nature to the resulting polymers. This guide provides a comprehensive overview of the core physical and chemical properties of cetyl acrylate, detailed experimental protocols for their determination, and a discussion of its chemical behavior, tailored for researchers, scientists, and professionals in drug development.

Identification and Nomenclature

- Chemical Name: **Hexadecyl acrylate**[2][3][4]
- Synonyms: Cetyl acrylate, Palmityl acrylate, Acrylic acid hexadecyl ester, 2-Propenoic acid hexadecyl ester[1][2][3]
- CAS Number: 13402-02-3[1][2][3][4][5][6]
- Molecular Formula: $C_{19}H_{36}O_2$ [1][2][4][5][6]
- Molecular Weight: 296.49 g/mol [1][2][4][5]

Physical Properties

The physical characteristics of cetyl acrylate are summarized in the table below. These properties are crucial for handling, processing, and formulation development.

Table 1: Summary of Physical Properties

Property	Value	Units	Conditions	Reference(s)
Appearance	White or colorless to light yellow powder, lump, or clear liquid	-	Room Temperature	[4][7]
Melting Point	24	°C	-	[2][4][6][7]
Boiling Point	170	°C	at 15 mmHg	[2][4][7]
	~370.5	°C	at 760 mmHg (estimated)	[1][5][6]
Density	0.87	g/cm ³	-	[2][4][6][7]
Refractive Index	1.4480 - 1.4520	-	-	[2][4][7]
Flash Point	139.6 - 178	°C	Tag Closed Cup (TCC)	[1][4][5][6][7]
Vapor Pressure	0.006	Pa	at 25 °C	[2][4][7]
Water Solubility	1.194 - 1.574	µg/L	at 25 °C (estimated)	[1][4][5]
LogP (o/w)	8.09 - 8.431	-	at 25 °C (estimated)	[1][4][5][7]
Assay	95.00 to 100.00	%	-	[1][5]

Chemical Properties and Reactivity

Polymerization

The most significant chemical property of cetyl acrylate is its ability to undergo polymerization. The acrylate functional group contains a carbon-carbon double bond that can readily react with free radicals or other initiators to form long polymer chains.[8] This reaction is highly exothermic and can be rapid.[8]

- **Inhibition:** To prevent spontaneous polymerization during storage and transport, cetyl acrylate is typically supplied with an inhibitor, such as hydroquinone monomethyl ether (MEHQ).[2][3][4] For the inhibitor to be effective, the presence of dissolved oxygen is often required.[8] The inhibitor can be depleted over time, especially at elevated temperatures.[8]
- **Reactivity:** The monomer is a strong reactant and can be allergenic and an irritant in its unpolymerized state.[9] Once polymerized, the material is relatively inert.[9]

Chemical Stability

Cetyl acrylate should be stored under recommended conditions to maintain its stability. It is sensitive to heat, light, and contamination, which can trigger premature polymerization.[8]

Solubility

Due to its long alkyl chain, cetyl acrylate is non-polar. It has very low solubility in water but is expected to be soluble in non-polar organic solvents like hydrocarbons and chlorinated solvents.[10] The solubility of acrylic monomers is influenced by the chemical structure of the monomer and the nature of the solvent.[10]

Safety and Hazards

Cetyl acrylate is classified as irritating to the eyes, respiratory system, and skin.[4][11] Appropriate personal protective equipment, such as gloves, safety glasses, and suitable clothing, should be worn when handling this chemical.[4][11]

Experimental Protocols

Detailed methodologies for determining key physical and chemical properties are outlined below.

Purity Determination by Gas Chromatography (GC)

This protocol is based on the general principles outlined in ASTM D3362 for acrylate esters.[12]

- Objective: To determine the purity of cetyl acrylate and identify impurities such as residual alcohols or other esters.[12]
- Principle: A sample is vaporized and introduced into a gas chromatographic column. Components are separated based on their boiling points and interaction with the stationary phase. A flame ionization detector (FID) is commonly used for detection.[12][13]
- Instrumentation:
 - Gas Chromatograph with a Flame Ionization Detector (FID).[13]
 - Capillary Column (e.g., nonpolar polydimethylsiloxane or similar).[14]
 - Carrier Gas: Helium, Nitrogen, or Hydrogen.[12]
- Procedure:
 - Standard Preparation: Prepare a standard solution of high-purity cetyl acrylate in a suitable solvent (e.g., methanol or dichloromethane).[14][15]
 - Sample Preparation: Dissolve a precisely weighed amount of the cetyl acrylate sample in the chosen solvent.
 - Injection: Inject a small volume (e.g., 1 μL) of the prepared sample into the GC.[16]
 - Chromatographic Conditions:
 - Injector Temperature: Typically set high enough to ensure rapid vaporization (e.g., 180-200 $^{\circ}\text{C}$).[13][16]
 - Oven Temperature Program: An initial low temperature held for a few minutes, followed by a ramp up to a higher temperature to elute all components (e.g., start at 35-45 $^{\circ}\text{C}$, hold for 4 min, ramp at 10-15 $^{\circ}\text{C}/\text{min}$ to 270 $^{\circ}\text{C}$).[14][16]
 - Detector Temperature: Set higher than the final oven temperature to prevent condensation (e.g., 275 $^{\circ}\text{C}$).[13]

- Data Analysis: Identify the cetyl acrylate peak based on its retention time compared to the standard. Calculate the area percent of each peak. The purity is determined by normalizing the peak areas, taking into account response factors if necessary.[12]

Kinematic Viscosity Measurement

This protocol follows the principles of ASTM D445.[17][18][19]

- Objective: To measure the kinematic viscosity, which is the resistance to flow under gravity. [17]
- Principle: The time is measured for a fixed volume of the liquid to flow through a calibrated glass capillary viscometer at a precisely controlled temperature.[17][18][20]
- Instrumentation:
 - Calibrated glass capillary viscometer (e.g., Oswald-type).[18]
 - Constant temperature bath with a precision of ± 0.02 °C.[18]
 - Timing device.
- Procedure:
 - Melt the cetyl acrylate sample if it is solid at room temperature by gently warming it above its melting point (24 °C).
 - Select a viscometer where the flow time will be within the recommended range (typically not less than 200 seconds).
 - Charge the viscometer with the liquid sample.
 - Place the viscometer in the constant temperature bath and allow it to equilibrate for at least 30 minutes.[18]
 - Using suction, draw the liquid level up past the upper timing mark.

- Measure the time it takes for the liquid meniscus to pass from the upper to the lower timing mark.
- Repeat the measurement to ensure repeatability.
- Calculation: Multiply the measured flow time by the viscometer's calibration constant to obtain the kinematic viscosity.[\[17\]](#)

Refractive Index Measurement

This protocol is based on the general principles of refractometry.[\[21\]](#)[\[22\]](#)[\[23\]](#)

- Objective: To measure the refractive index, a fundamental physical property related to the composition of the substance.[\[22\]](#)
- Principle: A refractometer measures the extent to which light is bent (refracted) when it passes from air into the liquid sample. This is typically done using the principle of total internal reflection and the critical angle.[\[21\]](#)[\[23\]](#)
- Instrumentation:
 - Digital or Abbe refractometer.[\[21\]](#)[\[23\]](#)
 - Light source (often a built-in LED).[\[23\]](#)
 - Temperature control system.
- Procedure:
 - Calibrate the refractometer using a standard with a known refractive index (e.g., distilled water).
 - Ensure the prism of the refractometer is clean and dry.
 - Apply a small amount of the liquid cetyl acrylate sample (melted if necessary) to the prism.
 - Allow the sample to reach thermal equilibrium with the instrument. Refractive index is highly dependent on temperature.[\[23\]](#)

- Take the reading from the instrument's scale or digital display. Modern digital refractometers perform this measurement automatically.[23]

Visualizations

Experimental Workflow for Physical Property Determination

Caption: Workflow for determining key physical properties of cetyl acrylate.

Logical Relationship in Acrylate Chemistry

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Phone: (601) 213-4426

Email: info@benchchem.com